

Ji-101 research gaps and opportunities

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Compound Focus: Ji-101

CAS No.: 900573-88-8

Cat. No.: S548154

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Ji-101 Drug Profile Overview

The table below summarizes the core information about the drug **Ji-101** based on available data.

Attribute	Description
Drug Type	Small molecule drug [1]
Key Targets	VEGFR2, PDGFR β , and EphB4 receptor tyrosine kinases [2]
Key Differentiator	Its novel inhibition of EphB4 , a target not shared by other approved angiogenesis inhibitors [2]
Highest Phase	Discontinued (Phase 2) [1]

Key Research Gaps & Future Opportunities

The discontinuation of **Ji-101** leaves several critical questions unanswered, which represent potential avenues for future research. The table below outlines these gaps and associated opportunities.

Research Gap	Potential Opportunity / Proposed Research
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| **Limited Clinical Efficacy Data** Discontinued status means full efficacy profile is unknown [1]. | Evaluate **Jl-101** in **less refractory patient populations** or in **combination with cytotoxic chemotherapy** [2]. | | **Novel Mechanism Exploration** Unique EphB4 inhibition is clinically underexplored [2]. | Focus research on cancers where EphB4 is a known driver (e.g., ovarian cancer) [2] to isolate the therapeutic value of this target. | | **Drug-Drug Interaction (DDI)** **Jl-101** increased exposure to everolimus by ~22%, suggesting a drug interaction [2]. | Conduct dedicated DDI studies to understand the mechanism and manage combinations safely in future clinical trials. |

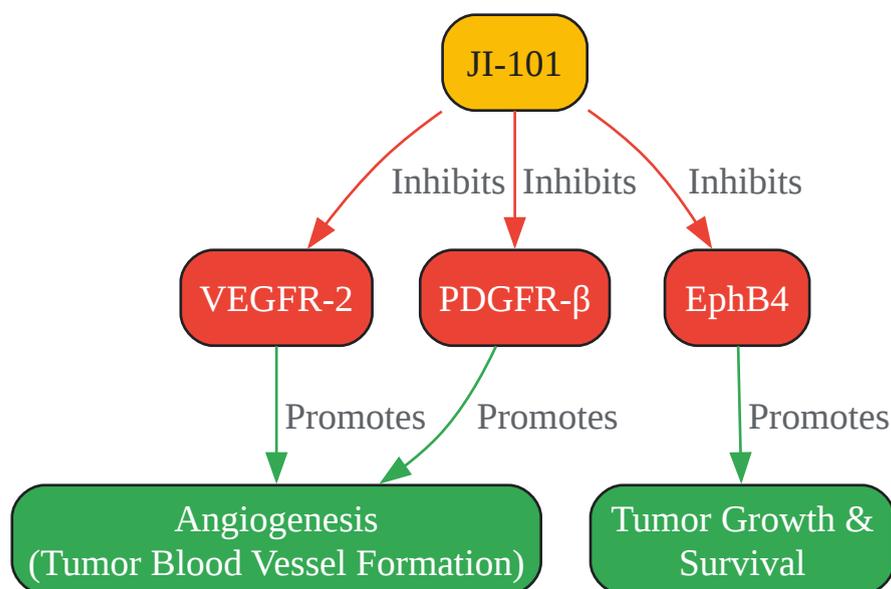
Experimental Protocols & Key Findings from Prior Research

For researchers considering work in this area, here are the methodologies and findings from previous **Jl-101** studies.

- **Pharmacokinetic (PK) Clinical Study Protocol:** A clinical study involved a pharmacokinetic (PK) cohort where patients received [2]:
 - A single 10 mg dose of everolimus on Day 1.
 - A combination of 10 mg everolimus and 200 mg **Jl-101** on Day 8.
 - A single 200 mg dose of **Jl-101** on Day 15.
 - Blood was drawn for PK analysis **pre-dose and at 0.5, 1, 2, 4, 6, 8, 10, and 24 hours** after dosing on each of these days [2].
- **Bioanalytical Method for PK Studies:** A specific, validated LC-MS/MS method was developed to determine **Jl-101** concentrations in human plasma and urine [3].
 - **Sample Processing:** Solid-phase extraction was used.
 - **Chromatography:** Achieved on two serially connected Zorbax SB-C18 columns with an isocratic mobile phase (acetonitrile + 0.1% formic acid in water).
 - **Detection:** Mass spectrometry with ion transitions of 466.20 → 265.10 for **Jl-101**.
 - **Linearity:** The method was linear in the range of **10.0 to 1508 ng/mL** for both plasma and urine [3].

Jl-101 Signaling Pathway

The following diagram illustrates the primary signaling pathways targeted by **Jl-101**, which contribute to its anti-cancer mechanism of action by inhibiting tumor angiogenesis and growth.



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This multi-targeted approach, particularly the inhibition of the less common EphB4 receptor, formed the basis of **JI-101**'s novel mechanism of action [2].

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References

1. JI-101 - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. A pilot study of JI - 101 , an inhibitor of VEGFR-2, PDGFR-β, and... [link.springer.com]
3. Highly sensitive method for the determination of JI - 101 , a multi-kinase...
[pubmed.ncbi.nlm.nih.gov]

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